

Introduction: The Criticality of Impurity Profiling for Lenvatinib

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Compound of Interest

Compound Name: Lenvatinib Impurity g

CAS No.: 417714-14-8

Cat. No.: B040125

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Lenvatinib, marketed as Lenvima®, is a potent multi-kinase inhibitor used in the treatment of thyroid, renal, and hepatocellular carcinomas.[1][2] Its mechanism of action involves the inhibition of several receptor tyrosine kinases (RTKs), including vascular endothelial growth factor receptors (VEGFR1-3), which are crucial for angiogenesis and tumor progression.[3][4] The chemical structure of Lenvatinib, 4-{3-chloro-4-[(cyclopropylcarbamoyl)amino]phenoxy}-7-methoxyquinoline-6-carboxamide, contains several functional groups susceptible to degradation, including amide and ureido moieties.[5]

The control of impurities in the active pharmaceutical ingredient (API) and final drug product is a mandatory regulatory requirement, as outlined by the International Council for Harmonisation (ICH) guidelines.[6] Impurities, which can originate from the manufacturing process or arise from degradation during storage, can impact the safety and efficacy of the drug.[7] Therefore, a robust, stability-indicating analytical method is essential for accurately separating and quantifying Lenvatinib from its potential process-related impurities and degradation products. High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are the predominant techniques for this purpose. The cornerstone of a successful separation lies in the rational selection and optimization of the mobile phase composition.

This application note provides a detailed guide for developing a mobile phase for Lenvatinib impurity profiling, explaining the scientific rationale behind component selection and presenting a comprehensive protocol for a gradient reverse-phase HPLC method.

Guiding Principles for Mobile Phase Selection

The development of a robust HPLC method for impurity profiling is a systematic process. For a molecule like Lenvatinib, with a pKa of approximately 5.05 and multiple ionizable sites, the mobile phase pH, buffer choice, and organic modifier are critical parameters that dictate selectivity, peak shape, and retention.[\[8\]](#)[\[9\]](#)

The Role of pH and Buffering

The retention of ionizable compounds in reverse-phase HPLC is highly dependent on their ionization state.[\[10\]](#)

- **Analyte pKa:** Lenvatinib has a pKa of ~5.05, largely attributed to the quinoline nitrogen. At a mobile phase pH below this value, the molecule will be protonated and carry a positive charge. At a pH significantly above 5.05, it will be in its neutral form.
- **Controlling Retention and Peak Shape:** For basic compounds like Lenvatinib, operating at a low pH (e.g., pH 2.5-4.5) ensures consistent protonation, leading to reproducible retention times.[\[11\]](#) This acidic environment also suppresses the ionization of residual silanols on the silica-based stationary phase, minimizing secondary interactions that can cause peak tailing.[\[12\]](#)
- **Buffer Selection:** A buffer is a solution of a weak acid and its conjugate base that resists changes in pH.[\[13\]](#) Its use is critical to maintain a constant pH across the column, especially when the sample is dissolved in a solvent of a different pH.[\[14\]](#) The buffer should have a pKa within ± 1 pH unit of the desired mobile phase pH for maximum buffering capacity.[\[12\]](#)
 - **Phosphate Buffers:** (e.g., potassium phosphate) offer excellent buffering capacity and are UV transparent at low wavelengths. However, they are non-volatile and incompatible with mass spectrometry (MS).[\[12\]](#)[\[15\]](#)
 - **Volatile Buffers:** (e.g., ammonium acetate, ammonium formate) are ideal for LC-MS applications, which are often used for impurity identification.[\[16\]](#)[\[17\]](#)[\[18\]](#) They provide

adequate buffering in the acidic pH range.

Choice of Organic Modifier and Stationary Phase

- **Stationary Phase:** C18 (octadecylsilane) columns are the most widely used stationary phases for Lenvatinib analysis due to their hydrophobicity, which provides excellent retention for the relatively non-polar Lenvatinib molecule and its impurities.[\[8\]](#)[\[15\]](#)[\[18\]](#)
- **Organic Modifier:** Acetonitrile and methanol are the most common organic solvents used in reverse-phase HPLC. Acetonitrile is often preferred as it typically provides better peak shapes, lower UV cutoff, and lower backpressure compared to methanol.[\[7\]](#)[\[8\]](#)
- **Gradient Elution:** For impurity profiling, where a mixture of compounds with varying polarities (the API and its more polar or less polar impurities) must be separated, a gradient elution program is almost always necessary.[\[7\]](#) An isocratic method may be suitable for a simple assay of the main component but will likely fail to resolve all related substances within a reasonable runtime.[\[8\]](#)[\[19\]](#)

Protocol: A Stability-Indicating Gradient RP-HPLC Method

This protocol describes a robust, stability-indicating method suitable for the separation of Lenvatinib from its known process impurities and degradation products, adapted from established and validated methods.[\[7\]](#)[\[20\]](#) The method's performance must be verified through a formal validation process according to ICH Q2(R1) guidelines.[\[21\]](#)[\[22\]](#)[\[23\]](#)

Reagents and Materials

- Lenvatinib Reference Standard and Impurity Standards
- Acetonitrile (HPLC or UPLC grade)
- Ammonium Acetate (ACS grade or higher)
- Acetic Acid, Glacial (ACS grade or higher)
- Water (HPLC grade, e.g., Milli-Q or equivalent)

- 0.45 µm membrane filters (Nylon or PVDF)

Mobile Phase Preparation

Mobile Phase A (Aqueous Component): 10 mM Ammonium Acetate, pH 5.0

- Weigh approximately 0.77 g of ammonium acetate and transfer to a 1000 mL volumetric flask.
- Add approximately 900 mL of HPLC-grade water and dissolve completely.
- Adjust the pH to 5.0 ± 0.05 using glacial acetic acid.
- Add water to the final volume of 1000 mL.
- Filter the buffer through a 0.45 µm membrane filter and degas using sonication or vacuum.
 - Causality: A pH of 5.0 is chosen to be close to the pKa of Lenvatinib. In this region, small pH variations can significantly alter the retention of different impurities, enhancing selectivity. Ammonium acetate is a volatile buffer, making this mobile phase compatible with LC-MS for impurity identification.[\[7\]](#)

Mobile Phase B (Organic Component): Acetonitrile

- Use HPLC-grade acetonitrile directly.
- Filter through a 0.45 µm membrane filter and degas if necessary.

Diluent: A mixture of Mobile Phase A and Mobile Phase B (e.g., 50:50 v/v) is typically used to ensure sample compatibility and good peak shape.

Standard and Sample Solution Preparation

- Standard Stock Solution (e.g., 500 µg/mL): Accurately weigh about 25 mg of Lenvatinib reference standard into a 50 mL volumetric flask. Add approximately 30 mL of diluent, sonicate to dissolve, and dilute to volume with the diluent.
- Working Standard Solution (e.g., 50 µg/mL): Dilute the stock solution 1:10 with the diluent.

- **Sample Solution:** Prepare the sample (e.g., from powdered capsules or API) in the diluent to achieve a final nominal concentration of 50 µg/mL of Lenvatinib. Filter through a 0.45 µm syringe filter before injection.

Chromatographic Conditions

The following conditions provide a starting point for method optimization.

Parameter	Recommended Setting	Justification
Instrument	HPLC or UPLC System with UV/PDA Detector	Standard for pharmaceutical analysis. PDA allows for peak purity assessment.
Column	C18, 4.6 x 150 mm, 3.5 µm or equivalent	Provides good retention and resolution for Lenvatinib and its related substances.[16]
Column Temp.	30 °C	Enhances efficiency and reproducibility of retention times.[7]
Mobile Phase	A: 10 mM Ammonium Acetate, pH 5.0B: Acetonitrile	As described above.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column, balancing analysis time and pressure.
Detection	UV at 245 nm	A wavelength of maximum absorbance for Lenvatinib, providing good sensitivity.[20]
Injection Vol.	10 µL	A small volume minimizes potential peak distortion from the injection solvent.
Gradient Program	Time (min)	% B
0	20	
25	70	
30	70	
31	20	
35	20	

This gradient is a starting point and must be optimized to ensure separation of all known and unknown impurities.

A broad gradient is necessary to elute impurities with a wide range of polarities.[\[7\]](#)

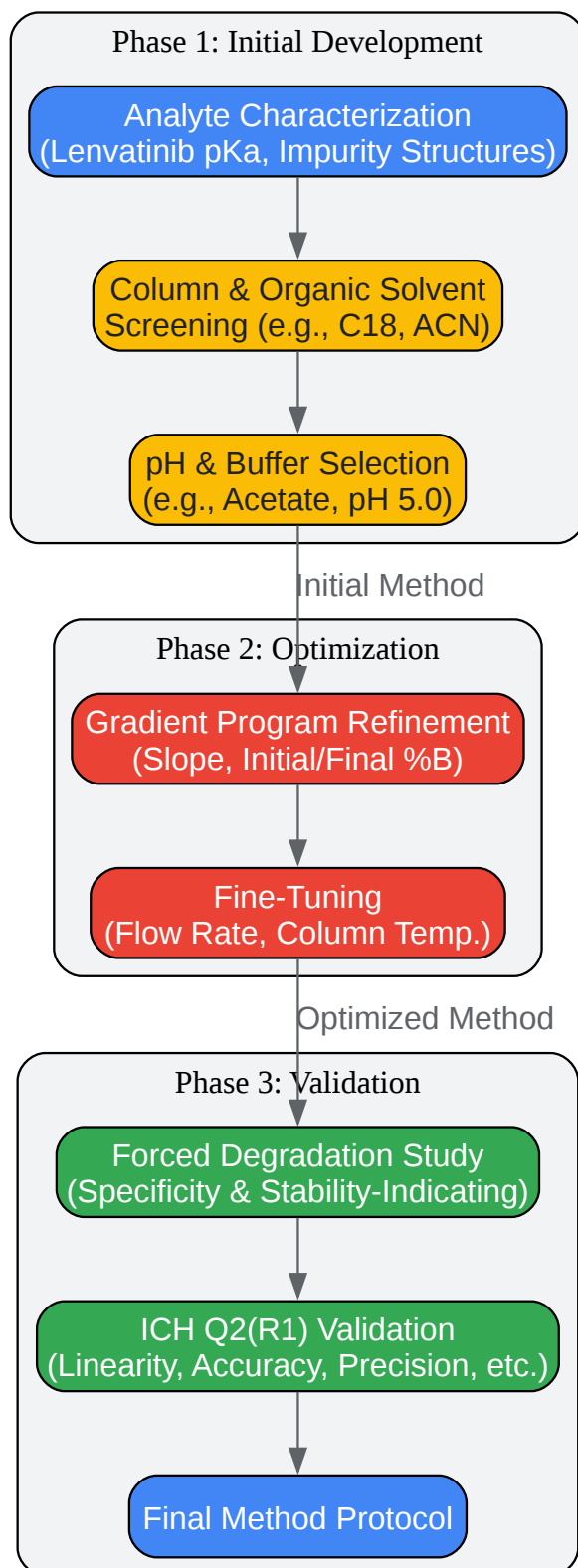
System Suitability Testing (SST)

Before sample analysis, the chromatographic system must be qualified by running a system suitability test. This ensures the method is performing as expected on a given day.[\[23\]](#)

SST Parameter	Acceptance Criteria	Rationale
Replicate Injections	6 injections of the working standard solution	To assess the precision of the system.
% RSD of Peak Area	$\leq 2.0\%$	Demonstrates consistent detector response and injection volume. [8]
Tailing Factor (T)	≤ 2.0 for the Lenvatinib peak	Measures peak symmetry. A value > 2 indicates undesirable secondary interactions. [8]
Theoretical Plates (N)	≥ 2000 for the Lenvatinib peak	Measures column efficiency and separation power. [8]

Method Optimization and Validation Workflow

The development of a mobile phase and the overall analytical method is an iterative process. The following workflow illustrates the logical steps from initial development to final validation.



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Caption: Workflow for Lenvatinib HPLC Method Development.

Conclusion

The selection of an appropriate mobile phase is the most critical factor in developing a successful HPLC method for Lenvatinib impurity profiling. A systematic approach, grounded in the physicochemical properties of the analyte and the principles of chromatography, is essential. By carefully controlling the mobile phase pH with a suitable buffer, selecting an appropriate organic modifier, and optimizing a gradient elution program, a robust and reliable method can be established. The protocol provided herein serves as a comprehensive starting point, which, when subjected to rigorous validation, will be suitable for routine quality control and stability testing of Lenvatinib, ensuring the delivery of a safe and effective medication to patients.

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